

octacosane crystallization and solidification behavior

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Compound Focus: Octacosane

CAS No.: 630-02-4

Cat. No.: S598060

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Core Properties and Experimental Data

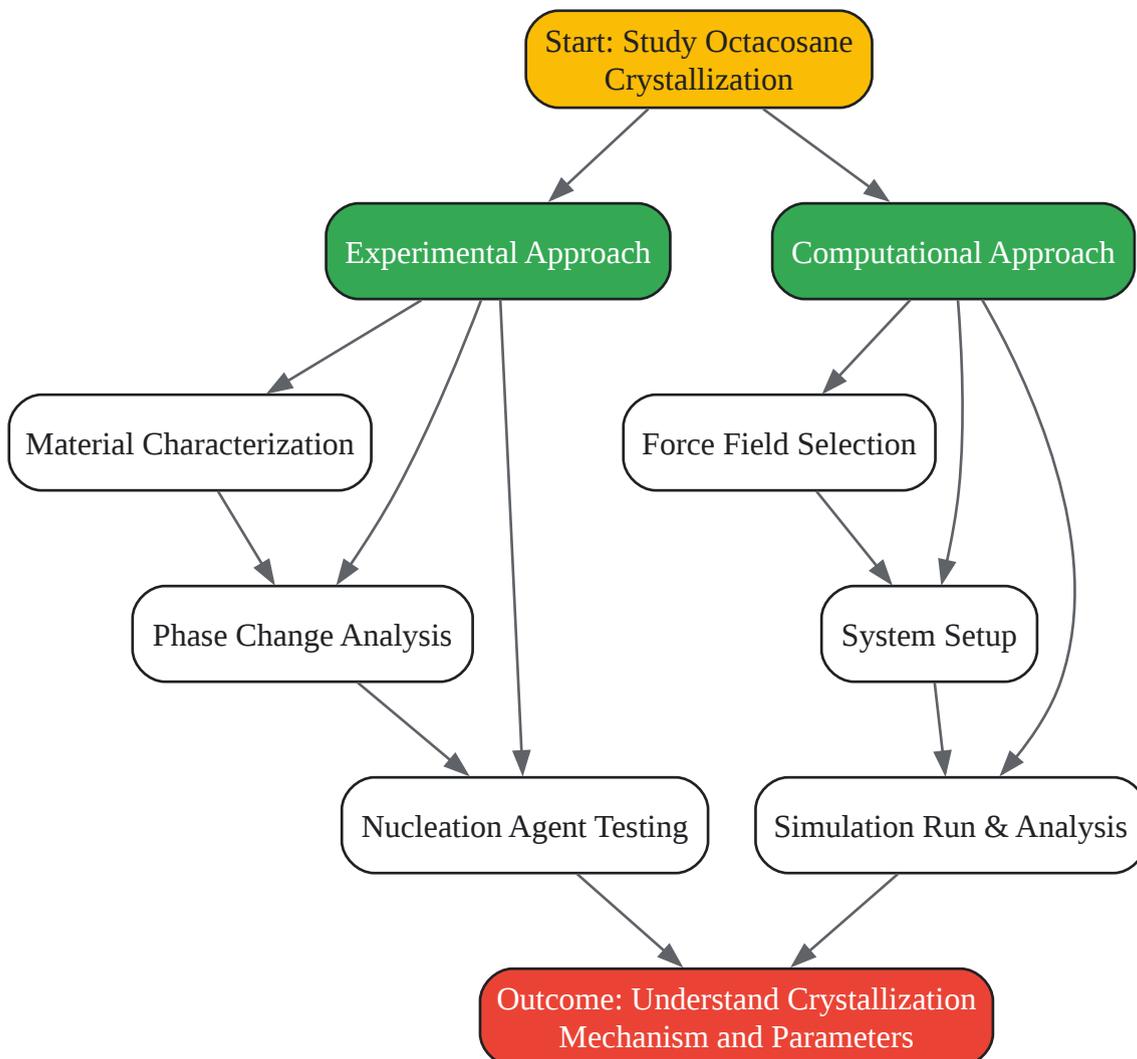
Octacosane (C₂₈H₅₈) is a long-chain alkane whose solidification behavior is primarily characterized by its melting point and its use as a Phase Change Material (PCM). The table below summarizes key quantitative data from the National Institute of Standards and Technology (NIST) and other technical sources [1] [2].

Property	Value	Conditions / Notes
Melting Point	334.6 K (61.5 °C)	Average of multiple studies; for crystal phase 1 [2].
Molecular Weight	394.7601 g/mol	[2]
CAS Registry Number	630-02-4	[2]
Primary Application	Phase Change Material (PCM) for thermal energy storage	[1]
Key Behavior	Releases latent heat during solidification; can exhibit supercooling	[1] [3]

A significant challenge in the solidification of **octacosane** and other alkanes is **supercooling**, where the material begins to crystallize below its thermodynamic freezing point. This is a major drawback for reliable thermal energy storage. Research indicates that the use of **nucleation agents (NA)** can help mitigate this effect by providing a surface for crystals to form on more easily [3].

Research Methods and Workflows

Understanding **octacosane**'s crystallization involves both experimental analysis and computational modeling. The following workflow outlines a combined approach used in modern research, as demonstrated in the search results.



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Research methodologies for studying **octacosane** crystallization combine experimental and computational approaches.

Molecular Dynamics Simulation Protocol

A prominent methodology cited is **Molecular Dynamics (MD) Simulation**, which allows researchers to observe the crystallization process on a molecular scale. The following details are adapted from a study on octadecane, which is directly relevant to **octacosane** [3].

- **Software:** The simulations are typically performed using specialized software like **GROMACS** [3].
- **Force Field:** The choice of force field is critical. Studies suggest that all-atom force fields like **OPLS-AA** and **L-OPLS-AA**, or united-atom force fields like **TraPPE**, are suitable for simulating long-chain alkanes as they accurately reproduce density, viscosity, and crystal structure [3].
- **System Setup:**
 - **Ensemble:** Simulations are often run in an isothermal-isobaric (NPT) ensemble, where the number of atoms (N), pressure (P), and temperature (T) are controlled.
 - **Modeling Nucleation:** A common approach is to place a pre-formed solid nucleus of the alkane (a homogeneous nucleus) inside a box of liquid alkane molecules to observe the growth of the crystal phase [3].
- **Simulation and Analysis:**
 - The system's temperature is controlled, often through a cooling ramp or at a fixed temperature below the melting point.
 - Newton's equations of motion are solved for all atoms over very short time steps (femtoseconds to picoseconds).
 - Key properties analyzed include:
 - **Density** as a function of temperature.
 - **Enthalpy change** during the phase transition.
 - **Radial distribution function (RDF)** to identify the emergence of crystal order.
 - **Visualization** of molecular arrangements to distinguish between solid and liquid phases [3].

A key finding from such simulations is that crystal growth occurs more easily on NA surfaces that expose the side of the alkane chains, rather than the chain ends [3].

Industrial Context and Application

In an industrial setting, such as chemical process R&D, the focus expands to scaling up and controlling crystallization. The research of experts like Professor Kevin Roberts highlights areas like using **Process Analytical Technology (PAT)** to monitor crystallization in real-time and developing seeding strategies to control the process [4]. For **octacosane**, its primary application is as a **Phase Change Material (PCM)**. Research shows it can be used in thermal energy storage devices, though comparisons with materials like desert sand have shown that a longer domain (more material) may be needed to fully utilize its latent heat storage capacity [1].

Further Research Directions

The search results indicate that a complete whitepaper would require deeper investigation into a few areas:

- **Crystallization Kinetics:** Specific data on nucleation and growth rates of **octacosane** as a function of supersaturation is not detailed in these results.
- **Pharmaceutical Specifics:** While one source [5] mentions use in pharmaceutical formulations, the specific role and solid-state behavior (polymorphism) of **octacosane** in this context is not explored in the technical results found.
- **Advanced PAT Tools:** For industrial control, techniques like in-situ slurry XRD or ATR-FTIR, mentioned as relevant PAT tools [4], would need to be explored in the context of **octacosane**.

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